

"Anti-inflammatory agent 84" dose-response curve optimization

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Compound of Interest

Compound Name: *Anti-inflammatory agent 84*

Cat. No.: *B15563179*

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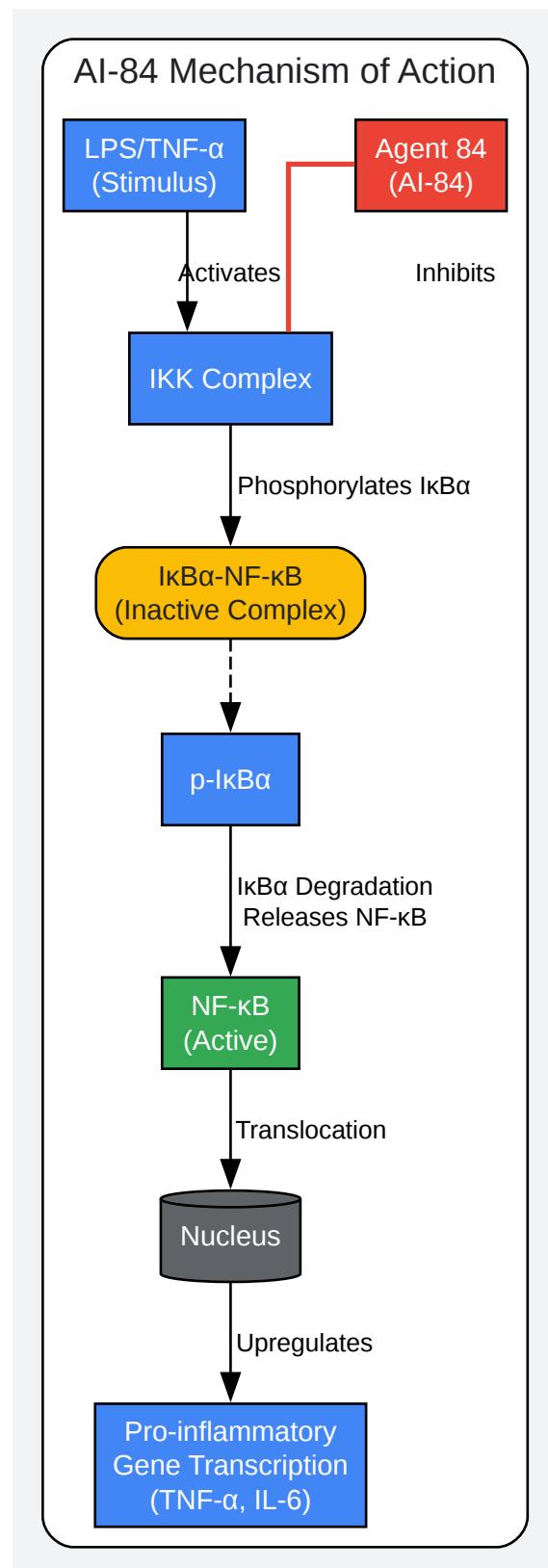
Technical Support Center: Anti-inflammatory Agent 84 (AI-84)

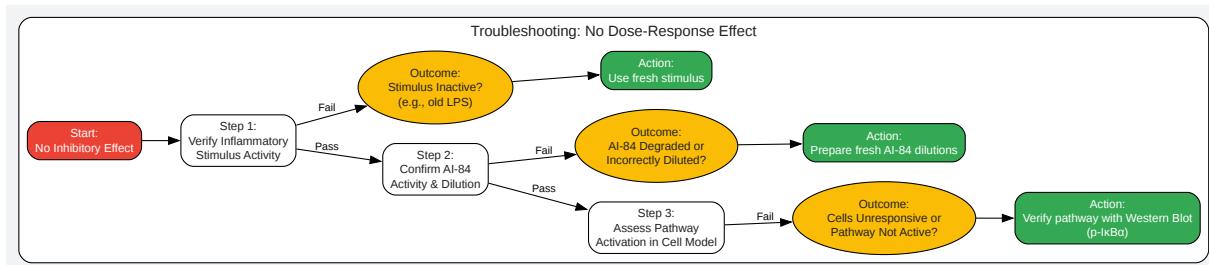
Welcome to the technical support center for **Anti-inflammatory Agent 84** (AI-84). This resource provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to assist you in optimizing the dose-response curve for your experiments.

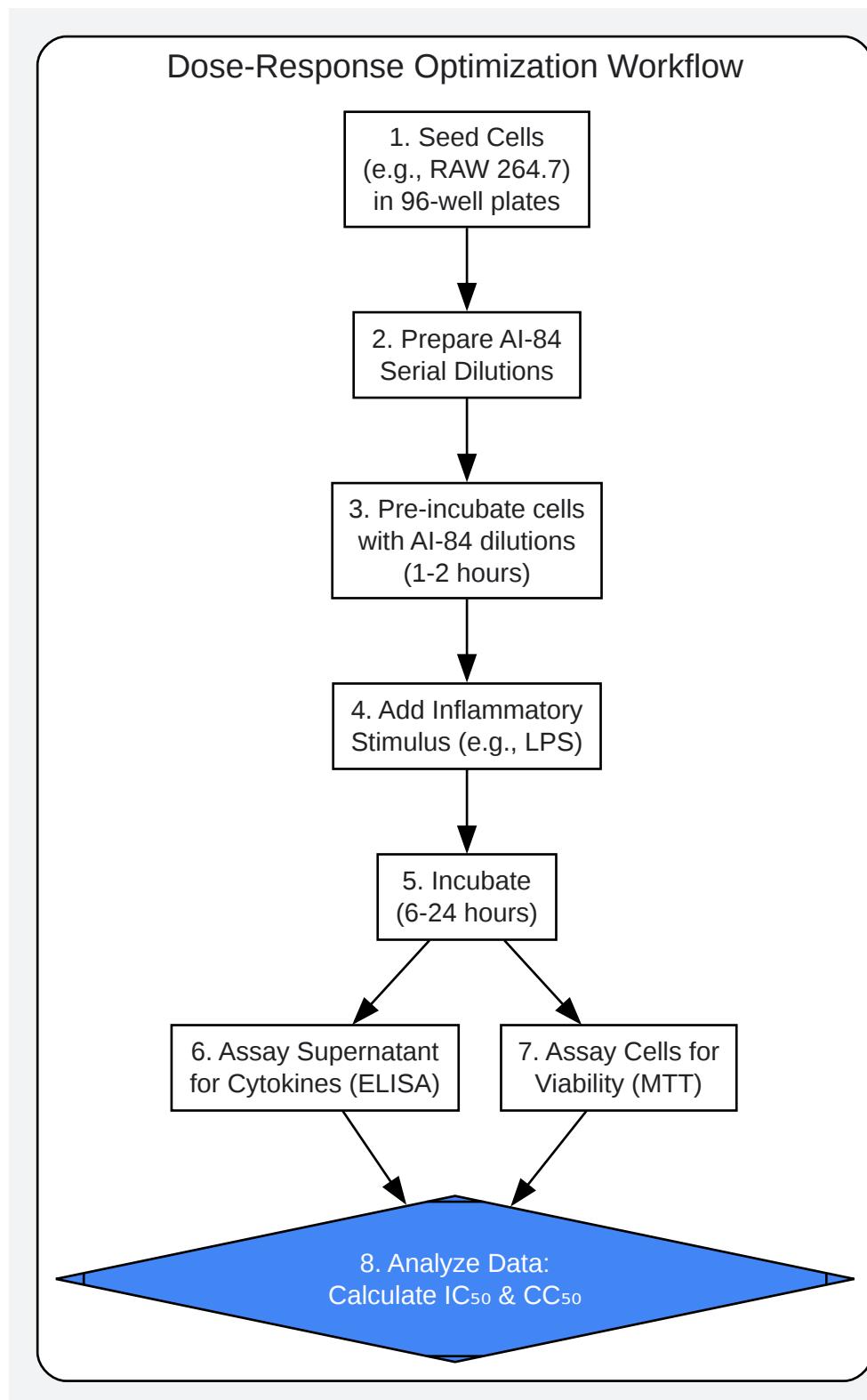
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **Anti-inflammatory Agent 84** (AI-84)?

A1: **Anti-inflammatory Agent 84** is a potent and selective small molecule inhibitor of the I κ B Kinase (IKK) complex. By inhibiting IKK, AI-84 prevents the phosphorylation and subsequent ubiquitination of the NF- κ B inhibitor, I κ B α . This action ensures that NF- κ B remains sequestered in the cytoplasm, thereby blocking its translocation to the nucleus and preventing the transcription of pro-inflammatory genes such as TNF- α , IL-6, and IL-1 β .







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